

OICR12694 TFA: Technical Support and Safe Handling Guide

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Compound of Interest

Compound Name: OICR12694 TFA

Cat. No.: B13923551

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling of **OICR12694 TFA**. The following troubleshooting guides and frequently asked questions (FAQs) address potential issues during experimental procedures.

Troubleshooting Guide

Issue	Possible Cause	Solution
Skin or Eye Contact	Accidental splash or spill.	Immediately flush the affected area with copious amounts of water for at least 15 minutes. For eye contact, hold eyelids apart and continue flushing. Seek immediate medical attention. [1] [2] [3]
Inhalation Exposure	Inadequate ventilation or handling outside of a fume hood.	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. Seek prompt medical attention. [1] [2] [3]
Spill in the Lab	Improper handling or container failure.	For small spills, neutralize carefully with a suitable agent like sodium carbonate, absorb with an inert material, and place in a labeled container for proper disposal. For large spills, evacuate the area and seek assistance from emergency personnel. [1] [4]
Degradation of Labels on Nearby Bottles	High vapor pressure of Trifluoroacetic acid (TFA).	Store OICR12694 TFA in a tightly sealed container within a designated acid cabinet, away from other chemicals. [1]

Frequently Asked Questions (FAQs)

What is **OICR12694 TFA**?

OICR12694 is a novel, potent, and selective BCL6 BTB inhibitor.[\[5\]](#)[\[6\]](#) The "TFA" designation indicates that the compound is a trifluoroacetate salt. Trifluoroacetic acid (TFA) is a strong,

corrosive acid, and its properties dictate the primary safety precautions required for handling **OICR12694 TFA**.^{[1][7]}

What are the primary hazards associated with **OICR12694 TFA**?

The primary hazards stem from the trifluoroacetic acid component. It is highly corrosive and can cause severe burns to the skin, eyes, and respiratory tract upon contact or inhalation.^{[1][7]}
^[8] Ingestion can lead to severe internal injury.^[1]

What personal protective equipment (PPE) is required when handling **OICR12694 TFA**?

At a minimum, a properly fitting lab coat, long pants, closed-toed shoes, and chemical safety glasses meeting ANSI standard Z-87.1 must be worn.^[4] Chemical-resistant gloves, such as nitrile gloves, are mandatory.^{[4][7]} For larger quantities, splash goggles and a face shield may be necessary.^{[4][7]} All handling of **OICR12694 TFA** should be conducted in a certified chemical fume hood.^[7]

How should **OICR12694 TFA** be stored?

Store **OICR12694 TFA** in a tightly closed container in a cool, dry, and well-ventilated area.^{[3][7]} It should be kept in a designated acid cabinet, away from incompatible materials such as bases, oxidizers, and metals.^{[2][4]}

How should **OICR12694 TFA** waste be disposed of?

Waste containing **OICR12694 TFA** should be treated as hazardous waste and disposed of according to institutional and local guidelines.^[1] Do not dispose of it down the drain.^[9]

Quantitative Data Summary

The following table summarizes key quantitative data for Trifluoroacetic Acid (TFA), the hazardous component of **OICR12694 TFA**.

Property	Value	Reference
CAS Number	76-05-1	[10]
Molar Mass	114.02 g/mol	[10]
Boiling Point	72.4 °C (162.3 °F)	[10]
Melting Point	-15.4 °C (4.3 °F)	[10]
Density	1.489 g/cm ³ (at 20 °C)	[10]
Vapor Pressure	107 mmHg (at 25 °C)	[1]
pKa	0.52	[10]
LD50 (oral, rat)	200 mg/kg	[1]
LC50 (inhalation, rat)	2000 ppm (4 h)	[1]

Experimental Protocols

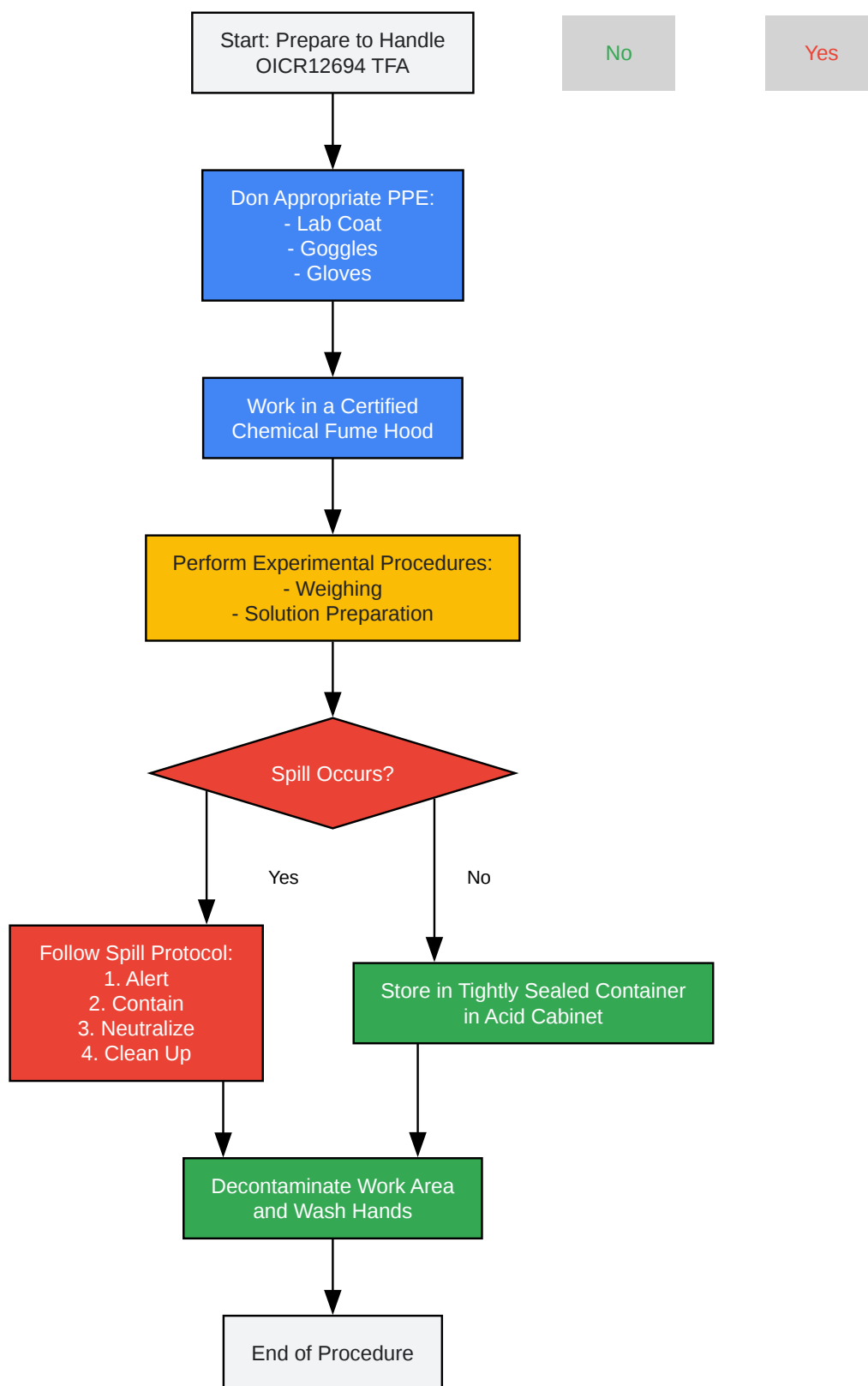
Standard Handling Protocol for **OICR12694 TFA**

- Preparation: Before handling, ensure a certified chemical fume hood is available and functioning correctly.[7] Gather all necessary PPE, including a lab coat, chemical splash goggles, and chemical-resistant gloves.[4][7]
- Handling: Conduct all weighing and solution preparation within the chemical fume hood to minimize inhalation exposure.[7] Avoid contact with skin and eyes.[7]
- Dilution: If diluting, always add the acid (or in this case, the TFA salt solution) to the solvent, never the other way around, to control any exothermic reaction.[2]
- Storage: After use, ensure the container is tightly sealed and stored in a designated acid cabinet.[1][2]
- Decontamination: Wash hands thoroughly with soap and water after handling.[7] Clean any contaminated surfaces according to your institution's standard operating procedures for acid spills.

Emergency Spill Protocol

- Alert Personnel: Immediately alert others in the vicinity of the spill.[\[4\]](#)
- Evacuate: For large spills, evacuate the immediate area.[\[4\]](#)
- Containment: For small spills that you are trained to handle, contain the spill using an appropriate absorbent material.
- Neutralization: Carefully neutralize the spill with a weak base, such as sodium bicarbonate.
- Cleanup: Absorb the neutralized mixture with an inert material (e.g., vermiculite, sand) and place it in a sealed, labeled container for hazardous waste disposal.[\[4\]](#)
- Ventilation: Ensure the area is well-ventilated during and after the cleanup.

Visualizations



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